

Methotrexate Hydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Methotrexate Hydrate*

Cat. No.: *B1165585*

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CAS Number: 133073-73-1

This technical guide provides an in-depth overview of **Methotrexate Hydrate**, a pivotal antagonist of folic acid metabolism with extensive applications in cancer chemotherapy and immunosuppression. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, safety data, experimental protocols, and mechanism of action.

Chemical and Physical Properties

Methotrexate Hydrate is a synthetic derivative of folic acid.^[1] It presents as a yellow to orange crystalline powder. Key quantitative data are summarized below for ease of reference.

Property	Value	References
Molecular Formula	$C_{20}H_{22}N_8O_5 \cdot xH_2O$	[1]
Molecular Weight	454.44 g/mol (anhydrous basis)	[1]
Melting Point	185-204 °C	
Solubility	Insoluble in water, ethanol, chloroform, and ether. Soluble in dilute solutions of alkali hydroxides and carbonates, and mineral acids.	
Storage Temperature	-20°C	

Safety Data Sheet Summary

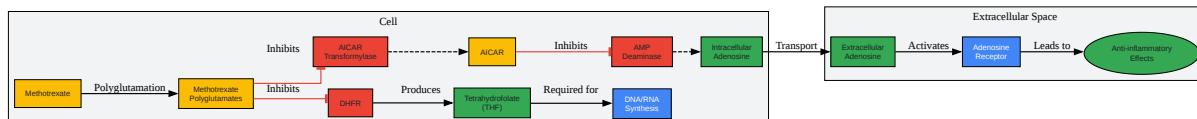
Methotrexate Hydrate is classified as a hazardous substance and requires careful handling. The following table summarizes critical safety information compiled from multiple safety data sheets.

Hazard Category	GHS Classification	Precautionary Statements	First Aid Measures	Handling and Storage
Acute Toxicity (Oral)	Category 3	H301: Toxic if swallowed. P264, P270, P301+P310+P330	If swallowed, immediately call a poison center or doctor. Rinse mouth.[2][3]	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P280, P302+P352, P332+P313	If on skin, wash with plenty of water. If skin irritation occurs, get medical advice.[2][3]	Wear protective gloves and clothing.[2][3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation. P280, P305+P351+P338, P337+P313	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [2][3]	Wear eye and face protection. [2][3]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child. P201, P202, P308+P313	If exposed or concerned, get medical advice. [2][3]	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. [2][3]

Personal Protective Equipment	-	-	-	Use a full-face particle respirator type N99 (US) or type P2 (EN 143), protective gloves, and safety glasses. Work under a hood.[2][3]
Storage	-	-	-	Store locked up in a dry, well-ventilated place. Keep container tightly closed.[2][3]

Mechanism of Action: Signaling Pathways

Methotrexate's primary mechanism of action involves the competitive inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of purines and pyrimidines necessary for DNA and RNA synthesis.[1][4] This inhibition leads to the depletion of tetrahydrofolate (THF), a vital cofactor in cellular metabolism, ultimately causing cell cycle arrest and apoptosis in rapidly proliferating cells.[4] Additionally, at low doses used in the treatment of inflammatory diseases, methotrexate's anti-inflammatory effects are largely attributed to the promotion of adenosine release.[4][5] Methotrexate polyglutamates inhibit 5-aminoimidazole-4-carboxamide ribonucleotide (AICAR) transformylase, leading to an accumulation of intracellular AICAR, which in turn inhibits adenosine deaminase, resulting in increased extracellular adenosine.[4][5] This extracellular adenosine then activates adenosine receptors, leading to a potent anti-inflammatory response.[4][5]

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Methotrexate's dual mechanism of action.

Experimental Protocols

Dihydrofolate Reductase (DHFR) Inhibition Assay

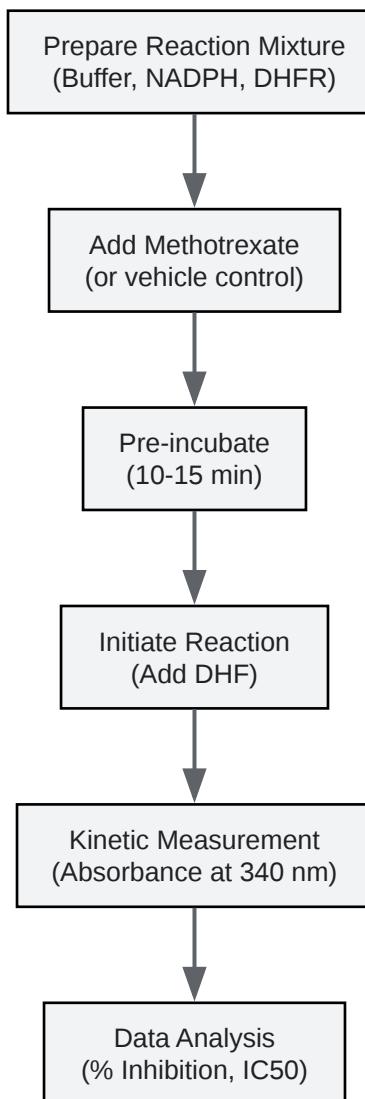
This spectrophotometric assay measures the decrease in absorbance at 340 nm resulting from the oxidation of NADPH to NADP⁺ during the DHFR-catalyzed reduction of dihydrofolate (DHF) to tetrahydrofolate (THF).^{[6][7]} Inhibition of DHFR by methotrexate slows this reaction.

Materials:

- DHFR enzyme
- DHFR Assay Buffer (e.g., 50 mM Potassium Phosphate, pH 7.5)^[7]
- Dihydrofolic acid (DHF) solution
- NADPH solution
- **Methotrexate Hydrate** solution
- 96-well UV-transparent plate or quartz cuvettes
- Temperature-controlled UV/Vis spectrophotometer

Procedure:

- Prepare a reaction mixture in each well/cuvette containing DHFR Assay Buffer, NADPH solution, and the DHFR enzyme solution.[7]
- For inhibition assays, add varying concentrations of the methotrexate solution to the respective wells and pre-incubate for 10-15 minutes at room temperature. For the control, add the vehicle (e.g., DMSO).[7]
- Initiate the reaction by adding the DHF substrate solution.[7]
- Immediately begin kinetic measurement of absorbance at 340 nm at a constant temperature (e.g., 25°C), recording every 15-30 seconds for 5-20 minutes.[7]
- Calculate the rate of reaction ($\Delta\text{Abs}/\text{min}$) from the linear portion of the curve.
- Determine the percent inhibition for each methotrexate concentration and plot against the logarithm of the concentration to calculate the IC_{50} value.[7]



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Workflow for DHFR inhibition assay.

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